

2,6-Dibromo-4-methylaniline molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dibromo-4-methylaniline

Cat. No.: B181599

[Get Quote](#)

An In-Depth Technical Guide to 2,6-Dibromo-4-methylaniline

This technical guide provides a comprehensive overview of the chemical and physical properties of **2,6-Dibromo-4-methylaniline**, with a focus on its molecular characteristics. This document is intended for researchers, scientists, and professionals in the field of drug development and organic synthesis.

Molecular Identity and Properties

2,6-Dibromo-4-methylaniline is a halogenated aromatic amine that serves as a versatile intermediate in the synthesis of various organic compounds, including pharmaceuticals, agrochemicals, and dyes.^{[1][2]} Its chemical structure consists of a toluene core with two bromine atoms and an amino group attached to the benzene ring.

The fundamental molecular details of **2,6-Dibromo-4-methylaniline** are summarized in the table below.

Property	Value	Source
Molecular Formula	C7H7Br2N	[1] [2] [3] [4] [5]
Molecular Weight	264.947 g/mol	[1]
CAS Number	6968-24-7	[1] [3]
Appearance	Light brown or cream powder	[1] [6]
Melting Point	74-76 °C	[1] [2]
Boiling Point	283.3 °C at 760 mmHg	[1]
Density	1.887 g/cm ³	[1]
Solubility	Insoluble in water	[1] [2]
Flash Point	125.2 °C	[1]

Experimental Protocols

Synthesis of 2,6-Dibromo-4-methylaniline

A common method for the synthesis of **2,6-Dibromo-4-methylaniline** involves the bromination of p-toluidine. The following is a general laboratory procedure:

- Dissolve p-Toluidine (1.07 g, 0.01 mol) in chloroform (CHCl₃) and stir for 5 minutes at room temperature.
- Add N-bromosuccinimide (NBS) (3.56 g, 0.02 mol) to the solution.
- Continue stirring the reaction mixture for 30 minutes.
- After the reaction is complete, filter the mixture.
- Concentrate the filtrate to obtain the crude product.
- Purify the crude product by column chromatography to yield **2,6-Dibromo-4-methylaniline**.
[\[5\]](#)

Purification by Recrystallization

For further purification, **2,6-Dibromo-4-methylaniline** can be recrystallized. This can be achieved by dissolving the compound in a solution of 80% ethanol and 20% distilled water to obtain colorless single crystals in the form of needles.[7]

Visualized Experimental Workflow

The following diagram illustrates the key steps in the synthesis and purification of **2,6-Dibromo-4-methylaniline**.



[Click to download full resolution via product page](#)

Caption: Workflow for the synthesis and purification of **2,6-Dibromo-4-methylaniline**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. lookchem.com [lookchem.com]
- 2. 2,6-Dibromo-4-methylaniline | 6968-24-7 [chemicalbook.com]
- 3. 2,6-Dibromo-4-methylaniline [webbook.nist.gov]
- 4. 2,6-Dibromo-4-methylaniline | CymitQuimica [cymitquimica.com]
- 5. 2,6-Dibromo-4-methylaniline synthesis - chemicalbook [chemicalbook.com]
- 6. 2,6-Dibromo-4-methylaniline, 98+% 25 g | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
- 7. journals.iucr.org [journals.iucr.org]
- To cite this document: BenchChem. [2,6-Dibromo-4-methylaniline molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b181599#2-6-dibromo-4-methylaniline-molecular-weight-and-formula>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com